

Application Notes and Protocols for Glucose Uptake Assay Using Slu-PP-332

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Compound of Interest

Compound Name: *Slu-PP-332*

Cat. No.: *B10861630*

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Introduction

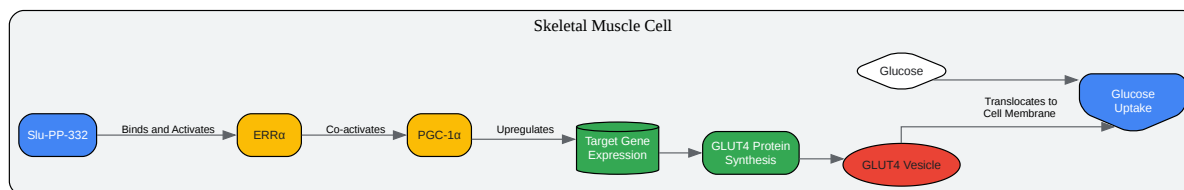
Slu-PP-332 is a synthetic small molecule that functions as a pan-agonist for estrogen-related receptors (ERRs), with the highest affinity for ERR α (EC₅₀ = 98 nM).^{[1][2][3][4]} As an "exercise mimetic," **Slu-PP-332** stimulates metabolic pathways typically activated during physical exercise.^[5] Preclinical studies have demonstrated its potential in enhancing mitochondrial biogenesis, increasing fatty acid oxidation, and improving glucose homeostasis. Notably, **Slu-PP-332** upregulates the expression of GLUT4, a key glucose transporter, suggesting its therapeutic potential for metabolic diseases such as obesity and type 2 diabetes.

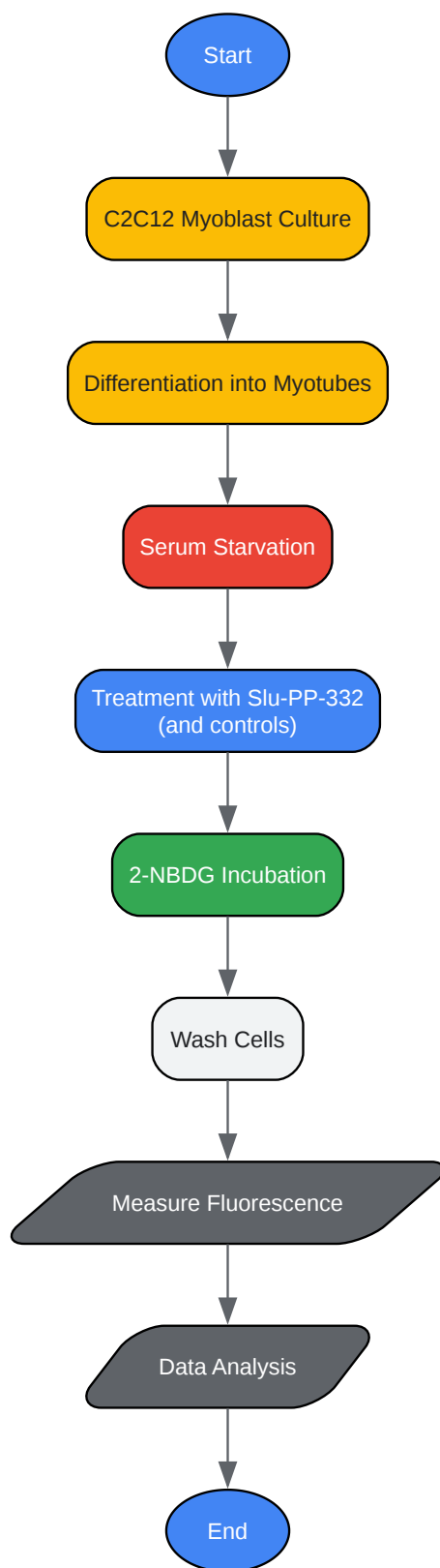
These application notes provide a detailed protocol for an in vitro glucose uptake assay to evaluate the effects of **Slu-PP-332** in a skeletal muscle cell line. The protocol is designed to be a robust and reproducible method for researchers investigating the compound's mechanism of action and its potential as a modulator of glucose metabolism.

Mechanism of Action of Slu-PP-332

Slu-PP-332 activates ERR α , a nuclear receptor that plays a crucial role in regulating cellular energy metabolism. This activation leads to the increased expression of genes involved in mitochondrial biogenesis and oxidative metabolism. One of the key downstream effects is the upregulation of glucose transporter type 4 (GLUT4), which facilitates the transport of glucose

into cells. By mimicking the effects of exercise, **Slu-PP-332** enhances the capacity of skeletal muscle cells to take up and utilize glucose.





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